

# Understanding the cross-linking structure of Carbomer 934

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3427536

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An In-depth Technical Guide to the Cross-linking Structure of **Carbomer 934**

## Introduction

**Carbomer 934** is a high molecular weight, synthetic polymer of acrylic acid, belonging to the Carbomer family of polymers.[1][2][3] It is a cornerstone excipient in the pharmaceutical and cosmetic industries, primarily utilized as a rheology modifier to create stable gels, suspensions, and emulsions.[4][5][6][7] The unique physicochemical properties of **Carbomer 934**, particularly its exceptional thickening and suspending capabilities, are a direct result of its specific cross-linked, three-dimensional network structure.

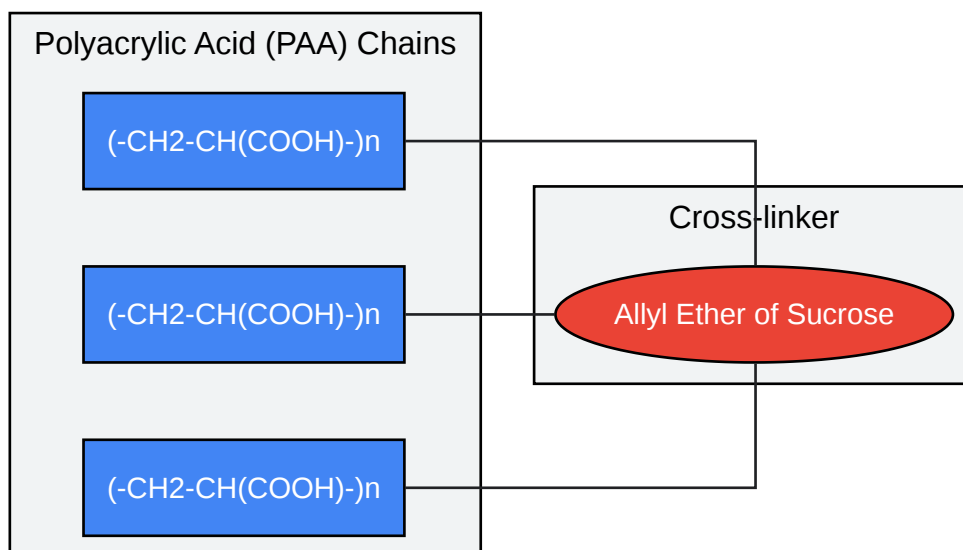
This technical guide provides a comprehensive examination of the cross-linking structure of **Carbomer 934**. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular architecture, methods for its characterization, and the quantitative data that defines its properties.

## Core Molecular Structure

**Carbomer 934** is a homopolymer of acrylic acid, which is cross-linked with an allyl ether of sucrose.[3][4][6][8][9][10] This specific cross-linking agent distinguishes **Carbomer 934** from other grades of Carbomer that may use different agents like allyl pentaerythritol.[1][5][8][11]

The polymerization process results in a network of polyacrylic acid (PAA) chains interconnected by the polyfunctional allyl sucrose molecules.[12] These are not individual linear chains but

form submicron-sized, covalently cross-linked microgel particles.[8][12] Each particle can be considered a single, massive macromolecule, which swells significantly in the presence of a solvent but does not dissolve.

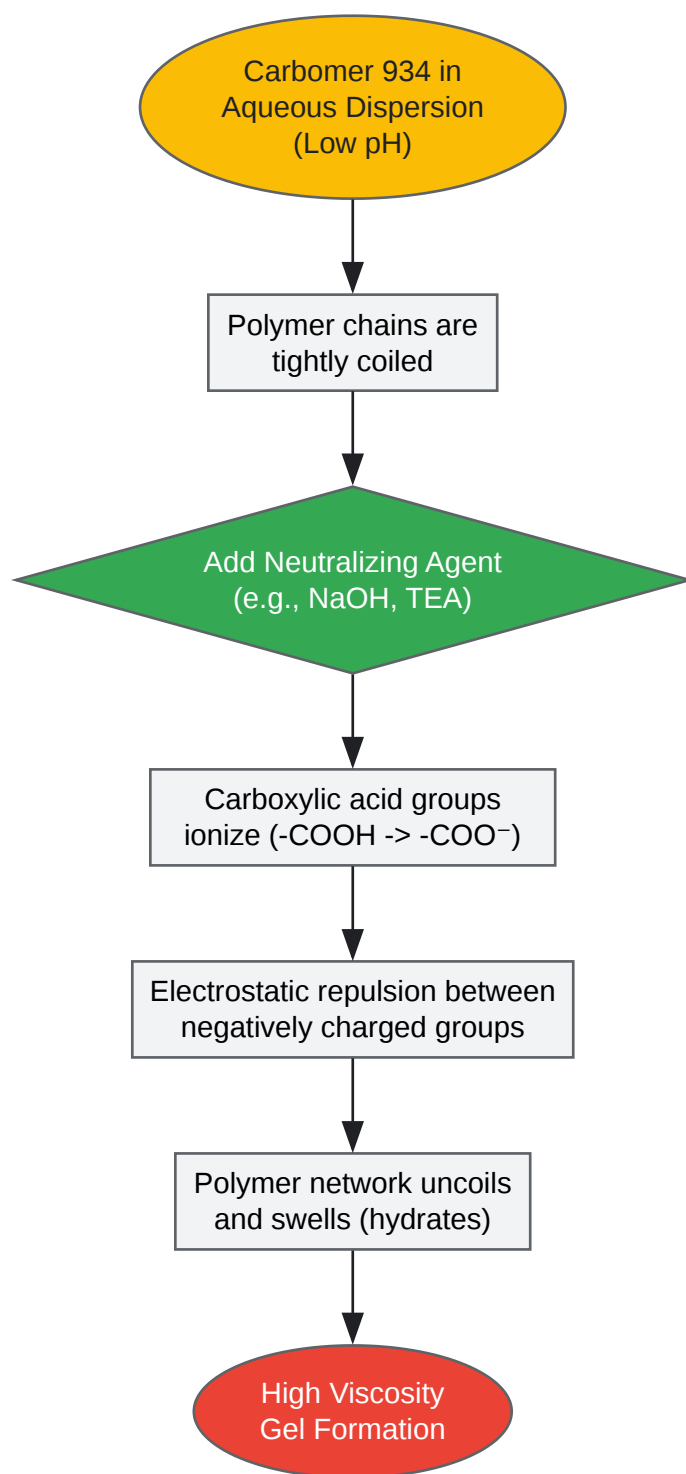


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**Caption:** Conceptual diagram of **Carbomer 934**'s cross-linked structure.

## pH-Dependent Thickening Mechanism

The functionality of **Carbomer 934** as a thickener is activated upon neutralization. In an acidic aqueous dispersion, the polymer chains remain tightly coiled. When a neutralizing agent (e.g., sodium hydroxide, triethanolamine) is added, the carboxylic acid groups along the polymer backbone become ionized, forming carboxylate anions. The resulting electrostatic repulsion between these negatively charged groups forces the polymer chains to uncoil and expand, dramatically increasing the viscosity of the medium and forming a gel.[4]



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**Caption:** Logical workflow of the pH-dependent thickening mechanism.

## Quantitative Physicochemical Data

The physical and chemical properties of **Carbomer 934** are well-defined and critical for its application in formulations. The key quantitative parameters are summarized below.

Property	Specification / Value	Reference(s)
Molecular Weight	Approx. $3 \times 10^6$ g/mol	[11][13]
Carboxylic Acid Content	56.0% - 68.0% (on dried basis)	[5][6][9][14]
Viscosity	30,500 - 39,400 mPa·s (0.5% neutralized aqueous dispersion)	[6][9][11]
Primary Particle Size	~0.2 $\mu\text{m}$	[6]
Flocculated Powder Size	2 - 7 $\mu\text{m}$	[6]

## Experimental Protocols for Structural Characterization

A variety of analytical techniques are employed to confirm the identity, structure, and cross-linking characteristics of **Carbomer 934**.

### Identification via Fourier Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the key functional groups within the polymer, confirming its identity as a polyacrylic acid derivative.

Methodology:

- **Sample Preparation:** A small amount of dried **Carbomer 934** powder is intimately mixed with potassium bromide (KBr). The mixture is then compressed under high pressure to form a thin, transparent pellet.
- **Analysis:** The KBr pellet is placed in the sample holder of an FTIR spectrometer.

- **Data Acquisition:** The infrared spectrum is recorded, typically over a range of 4000 to 400  $\text{cm}^{-1}$ . The resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the specific chemical bonds present in the molecule.

Key Data:

Wavenumber ( $\text{cm}^{-1}$ )	Vibrational Assignment	Reference(s)
3000-2950 (broad)	O-H stretching of carboxylic acid groups (intramolecular H-bonding)	[15][16]
$1710 \pm 5$	C=O stretching of the carbonyl in the carboxylic acid group	[9][14][16]
$1454 \pm 5$	C-H bending	[14]
$1414 \pm 5$	C-O-H in-plane bending	[14]
$1245 \pm 5$	C-O stretching	[14]

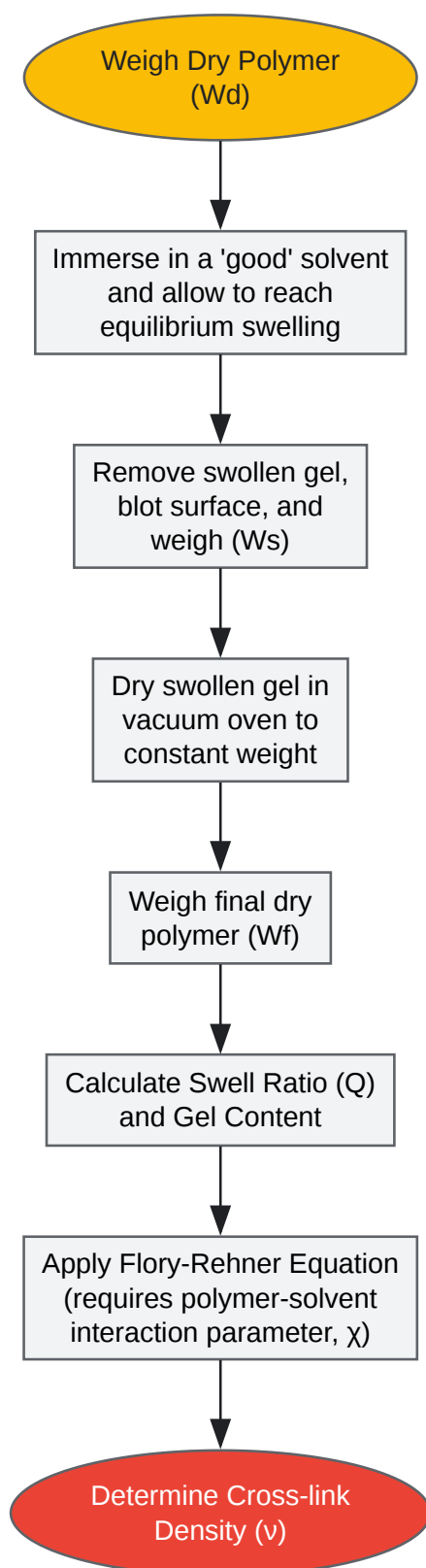
## Determination of Cross-link Density

The degree of cross-linking is a critical parameter that dictates the swelling behavior and rheological properties of the polymer. The equilibrium swelling method is a widely used technique for its determination.

Methodology: Equilibrium Swelling Method (based on ASTM D2765)

- **Sample Preparation:** A precisely weighed sample of the dry **Carbomer 934** polymer ( $W_d$ ) is prepared.
- **Swelling:** The polymer is immersed in a suitable "good" solvent (a solvent in which the polymer swells extensively without dissolving) in a sealed container. This is left for an extended period (e.g., 24-72 hours) to ensure equilibrium swelling is reached.[17]
- **Measurement of Swollen Weight:** The swollen polymer gel is removed from the solvent, blotted to remove excess surface solvent, and immediately weighed ( $W_s$ ).[17][18]

- **Drying and Final Weight:** The swollen gel is then dried to a constant weight in a vacuum oven to remove all the absorbed solvent. The final dry weight ( $W_f$ ) is recorded.
- **Calculation:**
  - **Swell Ratio ( $Q$ ):** Calculated from the weights of the swollen and dried polymer and the densities of the polymer and solvent.
  - **Gel Content:** Determined from the initial and final dry weights, indicating the fraction of insoluble, cross-linked polymer.
  - **Cross-link Density ( $\nu$ ):** The Flory-Rehner equation is then applied, which relates the swell ratio to the cross-link density, taking into account the polymer-solvent interaction parameter ( $\chi$ ).<sup>[17]</sup>



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**Caption:** Experimental workflow for cross-link density determination.

An alternative method involves equilibrium stress-strain measurements on a swollen polymer network, where the data can be analyzed using the Mooney-Rivlin equation to calculate the cross-link density.[19][20]

## Structural Analysis via Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of the polymer.

Methodology:

- **Sample Preparation:** A sample of **Carbomer 934** is dispersed in a suitable deuterated solvent (e.g., D<sub>2</sub>O) and neutralized to form a gel.
- **Analysis:** The sample is placed in an NMR spectrometer.
- **Data Acquisition:** <sup>1</sup>H NMR spectra are acquired. The chemical shifts and integrals of the peaks corresponding to the protons on the polyacrylic acid backbone can be analyzed.[21] This technique can be used to assess the integrity of the polymer backbone and study the interactions between the polymer and the solvent (hydration).[21][22][23]

## Conclusion

The cross-linking structure of **Carbomer 934** is fundamental to its function as a high-performance rheology modifier. It consists of a high molecular weight polyacrylic acid backbone cross-linked with allyl ethers of sucrose, forming a three-dimensional microgel network. This specific architecture allows for a dramatic, pH-dependent increase in viscosity upon neutralization. A thorough understanding of this structure, verified through experimental protocols such as FTIR, swelling studies, and NMR, is essential for scientists and researchers to effectively control and predict its behavior in complex pharmaceutical and cosmetic formulations, ensuring product stability, performance, and efficacy.

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- To cite this document: BenchChem. [Understanding the cross-linking structure of Carbomer 934]. BenchChem, [2025]. [Online PDF]. Available at:

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